

Technical Support Center: 5-(Methoxymethyl)thiophene-2-carboxylic acid

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Compound of Interest

Compound Name: 5-(Methoxymethyl)thiophene-2-carboxylic acid

Cat. No.: B1297443

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Welcome to the technical support center for **5-(Methoxymethyl)thiophene-2-carboxylic acid** (CAS No: 61855-04-7). This guide is designed to assist researchers, scientists, and drug development professionals with the proper handling, storage, and troubleshooting of this compound in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is the recommended procedure for receiving and initially handling 5-(Methoxymethyl)thiophene-2-carboxylic acid?

A1: Upon receipt, immediately inspect the container for any damage. The compound is typically a solid, appearing as a white to slightly pale yellow crystal or powder.^[1] Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.^[2] Wear appropriate Personal Protective Equipment (PPE), including safety glasses with side shields, chemical-resistant gloves, and a lab coat.^{[1][3]} Avoid contact with skin and eyes.^{[1][2]}

Q2: What are the optimal storage conditions for 5-(Methoxymethyl)thiophene-2-carboxylic acid?

A2: For long-term stability, it is recommended to store the compound in a tightly closed container in a cool, dark, and dry place.^[1] While specific long-term storage temperatures for this exact compound are not readily available, for analogous compounds such as 5-Methyl-2-

thiophenecarboxaldehyde, storage at 2-8°C under an inert atmosphere (e.g., nitrogen or argon) is recommended to ensure stability for at least one to two years.[4]

Q3: What are the known incompatibilities for this compound?

A3: **5-(Methoxymethyl)thiophene-2-carboxylic acid** should be stored away from strong oxidizing agents.[1][3] Contact with these substances could lead to vigorous and potentially hazardous reactions.

Q4: What are the primary hazards associated with **5-(Methoxymethyl)thiophene-2-carboxylic acid**?

A4: The compound is classified as an irritant. It can cause skin irritation and serious eye irritation.[1] Inhalation of dust may also cause respiratory tract irritation.[2]

Q5: What should I do in case of accidental exposure?

A5:

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice/attention.[1][3]
- Skin Contact: Take off contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1][3]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.[2][3]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek medical advice/attention if you feel unwell.[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Change in color (yellowing or browning) of the solid	Exposure to air, light, or elevated temperatures leading to degradation.	A significant color change may indicate reduced purity. It is advisable to verify the purity of the material using analytical methods like HPLC before use in sensitive experiments. For future prevention, store the compound under the recommended conditions (cool, dark, dry, and potentially under an inert atmosphere). ^[4]
Compound appears clumpy or moist	Improper storage in a humid environment or a container that is not airtight.	Dry the compound under vacuum if appropriate for your experimental needs. Ensure the container is sealed tightly and stored in a desiccator or a dry storage cabinet.
Inconsistent experimental results	Potential degradation of the compound due to improper storage or handling.	Use a fresh batch of the compound that has been stored under optimal conditions. Always handle the compound quickly and minimize its exposure to the atmosphere.

Experimental Protocols

General Handling Protocol:

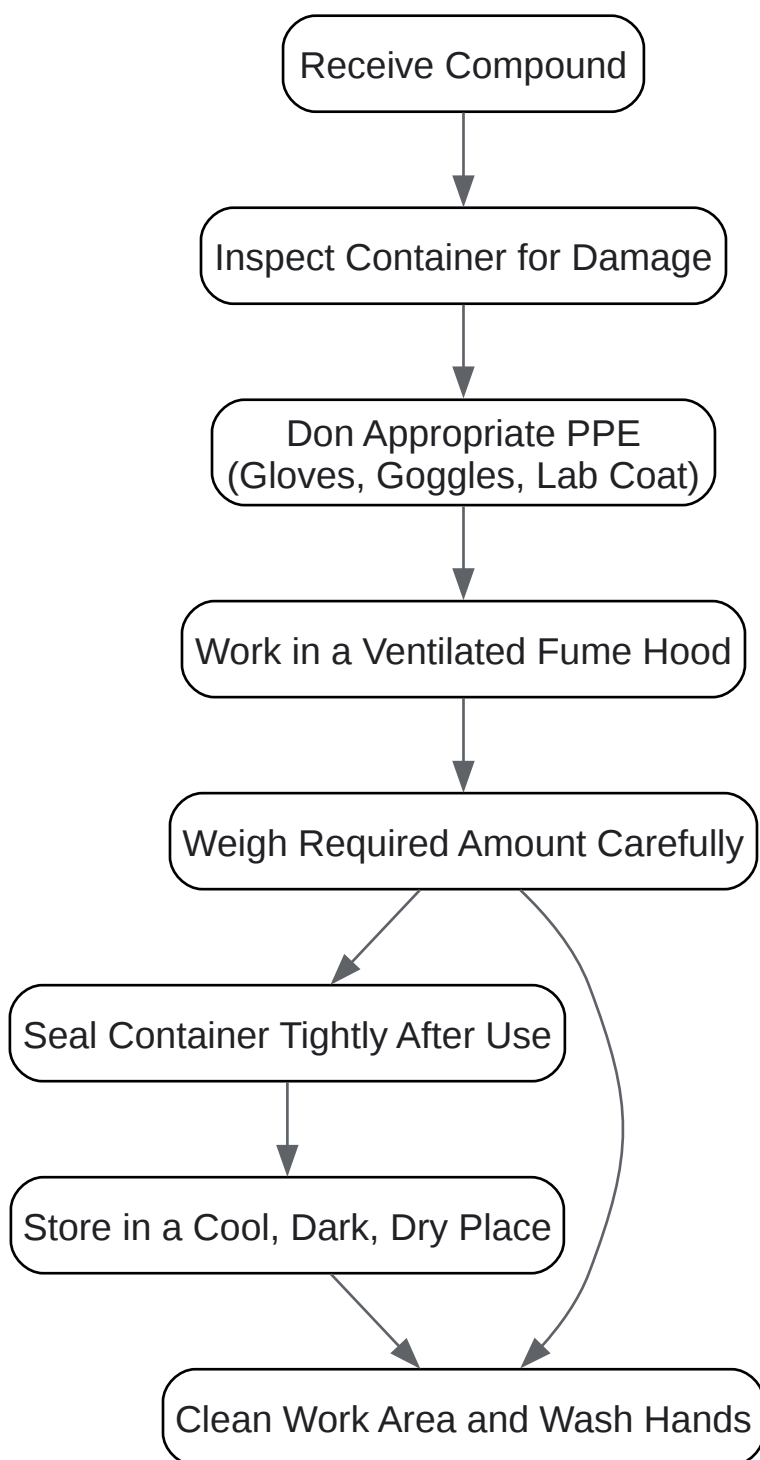
- Work in a well-ventilated chemical fume hood.
- Wear appropriate PPE: safety glasses, chemical-resistant gloves, and a lab coat.
- Avoid generating dust. If weighing the solid, do so carefully.

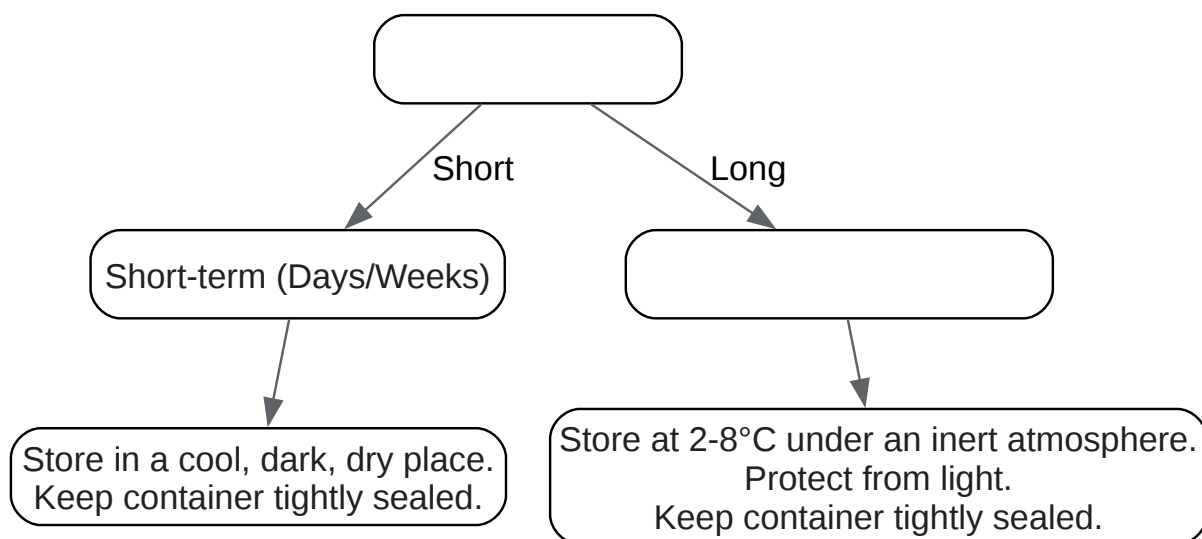
- Keep the container tightly closed when not in use.
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)

Storage Protocol:

- Short-term (days to weeks): Store in a tightly sealed container in a cool, dark, and dry place.
- Long-term (months to years): For extended stability, store at 2-8°C under an inert atmosphere (e.g., argon or nitrogen) in a tightly sealed container, protected from light.[\[4\]](#)

Visualizations





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